

Personal protective equipment for handling 1-Bromo-4-dodecylbenzene

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Compound of Interest

Compound Name: 1-Bromo-4-dodecylbenzene

Cat. No.: B146974

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Essential Safety and Handling Guide for 1-Bromo-4-dodecylbenzene

This guide provides crucial safety and logistical information for the handling and disposal of **1-Bromo-4-dodecylbenzene** (CAS No. 126930-72-1), a compound used in various research and development applications. Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the integrity of experimental work.

Chemical and Physical Properties

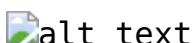
Property	Value
Molecular Formula	C ₁₈ H ₂₉ Br ^[1]
Molecular Weight	325.33 g/mol ^{[1][2]}
Appearance	Colorless to very pale yellow, clear liquid
Purity	97%
Storage Temperature	Room Temperature

Hazard Identification and Classification

1-Bromo-4-dodecylbenzene is classified as hazardous. The primary hazards associated with this chemical are:

- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[3]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[3]
- Harmful if swallowed (Acute Toxicity, Oral - Category 4).

GHS Pictogram:



Signal Word: Warning[3]

Hazard Statements:

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]
- H302: Harmful if swallowed.

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **1-Bromo-4-dodecylbenzene** is essential to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Work in a well-ventilated area.[3] The use of a chemical fume hood is strongly recommended.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

The following personal protective equipment must be worn when handling this substance:

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a face shield that conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.[5]
Respiratory Protection	If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[5][6]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Confirm the functionality of the chemical fume hood and the accessibility of safety equipment.
- Dispensing: Carefully dispense the required amount of **1-Bromo-4-dodecylbenzene** within the fume hood. Avoid splashing or creating aerosols.
- During Use: Keep the container tightly closed when not in use.[3] Avoid contact with skin, eyes, and clothing.[7] Do not breathe vapors or mists.[3]
- After Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[3][4]

Emergency Procedures

- If on Skin: Immediately wash the affected area with plenty of soap and water.[3][4] If skin irritation occurs, seek medical attention.[3] Contaminated clothing should be removed and washed before reuse.[3]

- If in Eyes: Rinse cautiously with water for several minutes.[3] Remove contact lenses, if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[4]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[3][4] Call a poison center or doctor if you feel unwell.[4]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Storage and Disposal Plan

Proper storage and disposal are critical to prevent environmental contamination and ensure safety.

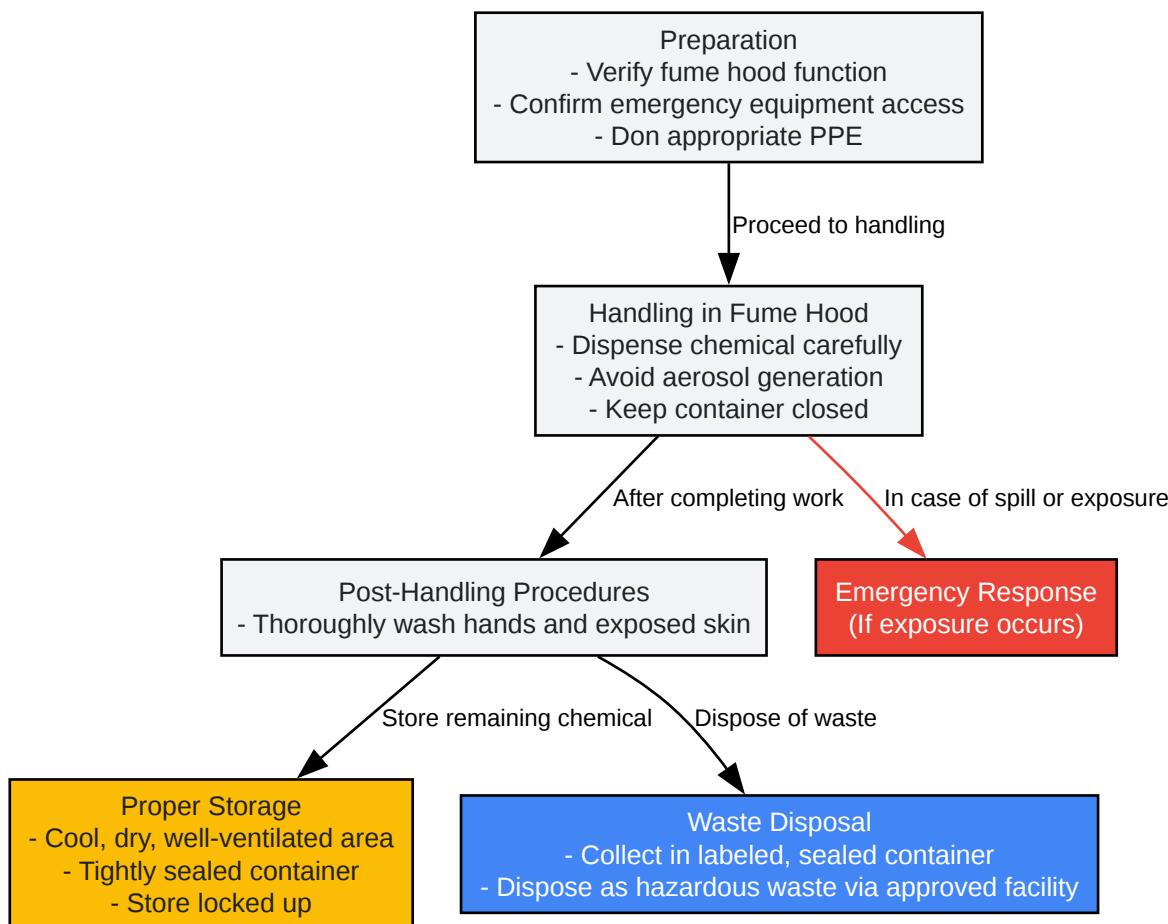
Storage

- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep the container tightly closed and store in a locked-up location.[3][4]
- Store away from incompatible materials such as strong oxidizing agents.[8][9]

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3][4]
- Do not allow the product to enter drains.[6]
- Waste materials should be treated as hazardous waste and collected in a designated, labeled, and sealed container.[5]

Workflow for Safe Handling of 1-Bromo-4-dodecylbenzene

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